

Core Biochemical and Mechanistic Profile

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Capzimin

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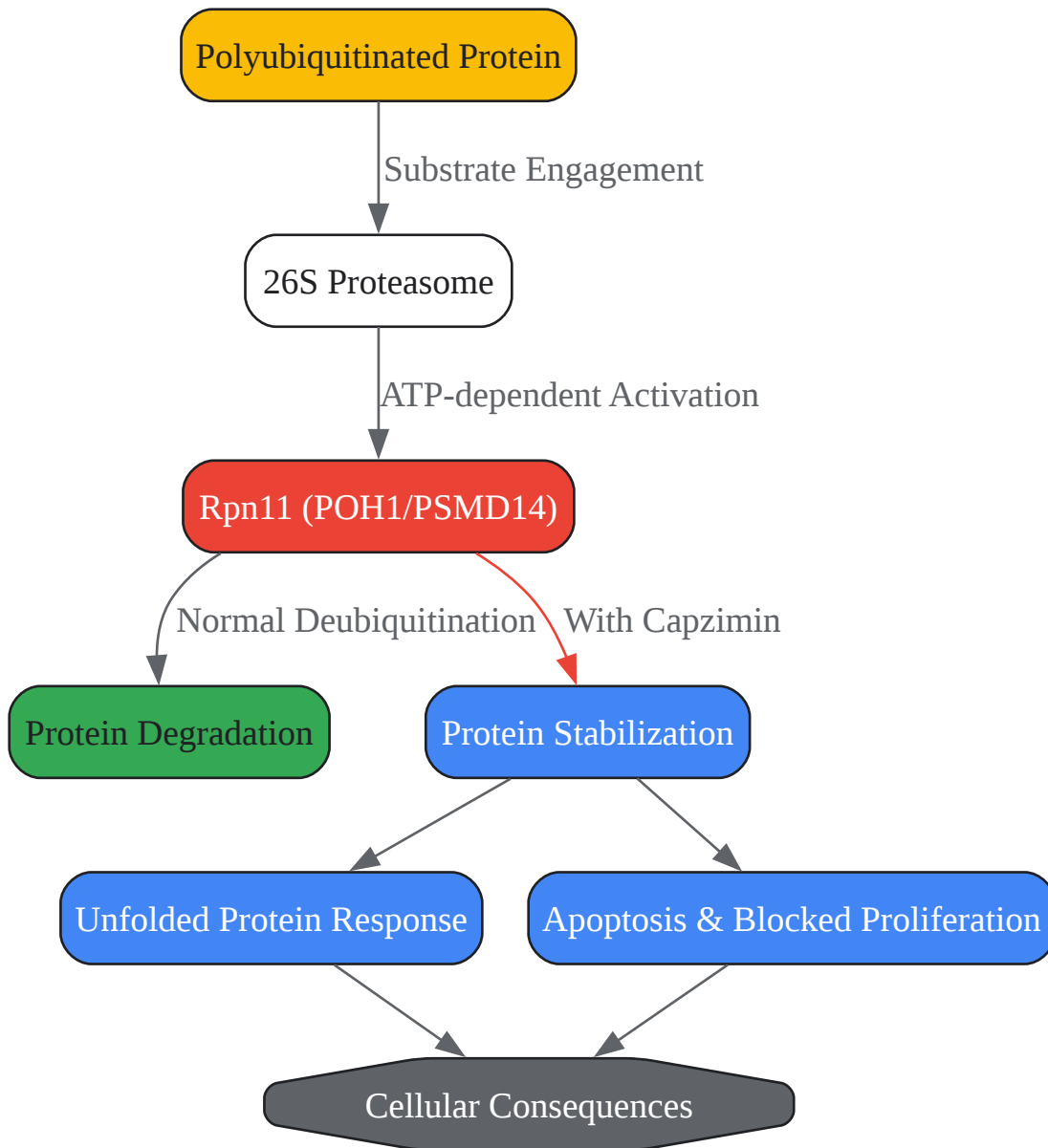
The table below summarizes the key characteristics of **Capzimin**:

Property	Description
Molecular Target	Proteasome isopeptidase Rpn11 (PSMD14), a zinc-dependent metalloprotease of the 19S regulatory particle [1] [2].
Mechanism of Action	Uncompetitive inhibitor that binds the catalytic zinc ion in Rpn11, specifically inhibiting its deubiquitinase activity and blocking substrate degradation <i>after</i> the proteasome engages with it [1] [2].
Key Molecule	Derivative of the hit compound Quinoline-8-thiol (8TQ) ; research code is 3027 [1] [3].
Specificity	Exhibits high selectivity: >80-fold for Rpn11 over the related JAMM protease Csn5, and >100-fold preference over various other metalloenzymes like HDAC6 and MMP2 [1].
Cellular Effect	Stabilizes polyubiquitinated proteins, induces the unfolded protein response (UPR), and triggers apoptosis, effectively blocking cancer cell proliferation [1] [2].

Capzimin's mechanism is distinct from classical proteasome inhibitors like bortezomib. While bortezomib targets the proteolytic 20S core particle, **Capzimin** inhibits Rpn11 in the 19S regulatory particle. Rpn11 removes ubiquitin chains from substrates immediately before their translocation into the 20S core for

degradation. By inhibiting this "deubiquitination gatekeeper," **Capzimin** effectively blocks the degradation of proteins that the cell has already marked for disposal.

The following diagram illustrates this unique mechanism of action and its functional consequences:



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Key Experimental Data and Protocols

Capzimin demonstrates potent anti-proliferative activity across a range of cancer cell lines, as shown in the table below:

Cell Line	Cancer Type	Assay / Effect	Value (IC ₅₀ or GI ₅₀)
HeLa	Cervical Cancer	Inhibition of DUB activity (UbG76V-GFP degradation) [3]	0.6 µM
SR	Leukemia (Multi-drug Resistant)	Anti-proliferative activity (72 hrs) [1] [3]	0.67 µM (GI ₅₀)
K562	Chronic Myeloid Leukemia	Anti-proliferative activity (72 hrs) [1] [3]	1.0 µM (GI ₅₀)
NCI-H460	Non-Small Cell Lung Cancer	Anti-proliferative activity (72 hrs) [1] [3]	0.7 µM (GI ₅₀)
MCF7	Breast Cancer	Anti-proliferative activity (72 hrs) [1] [3]	1.0 µM (GI ₅₀)
A549	Lung Cancer	Anti-proliferative activity (72 hrs) [3]	3.8 µM (IC ₅₀)
HEK-293T	Embryonic Kidney	Anti-proliferative activity (72 hrs) [3]	2.1 µM (IC ₅₀)

Key experimental methodologies used to characterize **Capzimin** include:

- **Primary High-Throughput Screening (HTS) Assay:** A **fluorescence polarization assay** was used to discover and optimize Rpn11 inhibitors. The assay uses a substrate (**Ub4-peptideOG**) where proteasome-mediated cleavage by Rpn11 releases a fluorescent peptide, causing a depolarization signal. Inhibitors like **Capzimin** prevent this cleavage, maintaining high polarization [1].
- **Secondary Cellular Validation:** Inhibition of proteasome function in cells is measured using a **UbG76V-GFP reporter**. This engineered protein is constitutively degraded by the proteasome; when proteasome function is inhibited (e.g., by **Capzimin**), GFP fluorescence accumulates and is easily quantified [1] [3].
- **Specificity Profiling:** **Capzimin**'s selectivity was determined by testing its potency (IC₅₀) against other JAMM family proteases (like BRCC36 and AMSH) and unrelated metalloenzymes (like HDAC6) in dedicated biochemical assays [1].

- **Anti-Proliferation and Apoptosis Assays:** Standard assays such as the **CellTiter-Glo Luminescent Cell Viability Assay** (to determine GI₅₀) and immunoblotting for markers like **cleaved caspase-3** and **PARP** are used to confirm cell death mechanisms [1] [3].

Research Applications and Therapeutic Potential

Capzimin's value extends beyond being a chemical probe, showing significant therapeutic potential.

- **Tool for Proteasome Biology:** As a highly specific Rpn11 inhibitor, **Capzimin** is an invaluable chemical tool for dissecting the roles of proteasomal deubiquitination in cellular processes, separate from the proteolytic function of the 20S core [2].
- **Strategy Against Resistant Cancers:** A key finding is **Capzimin**'s ability to **block proliferation of cancer cells resistant to bortezomib**, the first-in-class proteasome inhibitor [1]. This suggests its mechanism can overcome common resistance pathways, offering a promising therapeutic alternative.
- **Broader Anti-Cancer Activity:** Screening against the NCI-60 panel revealed a median GI₅₀ of 3.3 μM, with promising activity observed in both leukemia and solid tumor cell lines [1] [3].

Key Considerations for Researchers

For scientists planning to use **Capzimin** in their work, please note:

- **Usage Disclaimer:** Commercial suppliers like MedChemExpress and InvivoChem explicitly state that **Capzimin** is "**For research use only. We do not sell to patients.**" [3] [4].
- **In Vitro Solubility:** **Capzimin** is highly soluble in DMSO (≥ 55 mg/mL), which is suitable for in vitro studies [3] [4].
- **In Vivo Formulation:** For animal studies, it can be formulated in a solution of 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline, sequentially added [3] [4].

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